

# CAS number and safety data for 2,3-Dimethylmaleimide

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## Compound of Interest

Compound Name: 2,3-Dimethylmaleimide

Cat. No.: B091841

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An In-depth Technical Guide to **2,3-Dimethylmaleimide** for Researchers and Drug Development Professionals

## Introduction

**2,3-Dimethylmaleimide** is a derivative of maleimide, a five-membered unsaturated imide ring. [1] The presence of methyl groups at the 2 and 3 positions of the ring gives the compound distinct reactivity and stability.[1] This guide provides a comprehensive overview of **2,3-Dimethylmaleimide**, including its chemical properties, safety data, synthesis protocols, and key applications in research and development.

## Chemical and Physical Properties

**2,3-Dimethylmaleimide** is a solid at room temperature with a melting point ranging from 91 to 96 °C.[2] Its chemical reactivity is primarily defined by the electron-deficient nature of the five-membered ring, making the carbon-carbon double bond highly electrophilic and susceptible to nucleophilic attack, particularly Michael addition reactions with thiols.[1] This reactivity is fundamental to its use in bioconjugation.[1]

## Table 1: Physical and Chemical Properties of 2,3-Dimethylmaleimide

Property	Value	Reference
CAS Number	17825-86-4	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	125.13 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	3,4-dimethylpyrrole-2,5-dione	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	91 - 96 °C	<a href="#">[2]</a>
Boiling Point	223 °C @ 760 mmHg	<a href="#">[2]</a>
Appearance	Beige Solid	<a href="#">[2]</a>
InChI Key	ZTWMBHJPUJJJME-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>

## Safety Data

**2,3-Dimethylmaleimide** is classified as harmful if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[\[4\]](#) It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[\[2\]](#)

**Table 2: GHS Hazard Information for 2,3-Dimethylmaleimide**

Hazard Statement	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.
Skin Corrosion	H314	Causes severe skin burns and eye damage. <a href="#">[4]</a>
Skin Sensitization	H317	May cause an allergic skin reaction. <a href="#">[4]</a>
Serious Eye Damage	H318	Causes serious eye damage.

Precautionary Statements:

- P260: Do not breathe dust.[4]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P310: Immediately call a POISON CENTER or doctor/physician.[4]

## Experimental Protocols

### Protocol 1: Synthesis of N-Aryl-2,3-Dimethylmaleimides

The primary method for synthesizing N-substituted **2,3-dimethylmaleimides** is the condensation reaction between 2,3-dimethylmaleic anhydride and a primary amine.[1] The reaction with arylamines often proceeds directly to the imide product without the isolation of the intermediate amic acid.[1][5]

#### Materials:

- 2,3-Dimethylmaleic anhydride
- Primary arylamine (e.g., aniline)
- Acetone
- Ether

#### Procedure:

- Dissolve 0.01 mole of 2,3-dimethylmaleic anhydride in 25 mL of ether.
- With stirring and cooling, add 0.01 mole of the primary arylamine dropwise to the solution.

- Allow the reaction mixture to stand overnight at room temperature.
- Evaporate the solvent to dryness.
- Dissolve the residue in 10 mL of acetone and filter the solution.
- The filtrate contains the **N-aryl-2,3-dimethylmaleimide** product. Further purification can be achieved by recrystallization from a suitable solvent.[5]

Diagram of Synthesis Workflow:

## Synthesis of N-Aryl-2,3-Dimethylmaleimide

2,3-Dimethylmaleic Anhydride  
+  
Primary Arylamine

Dissolve in Ether  
Add Amine Dropwise

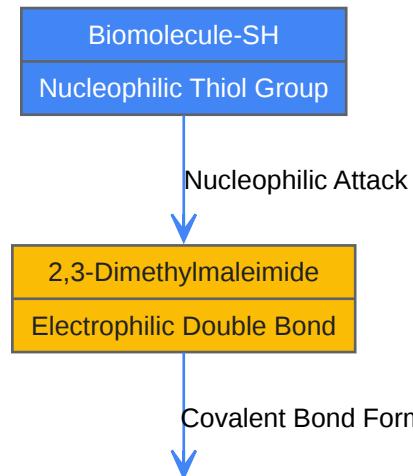
Stir Overnight  
at Room Temperature

Evaporate Solvent

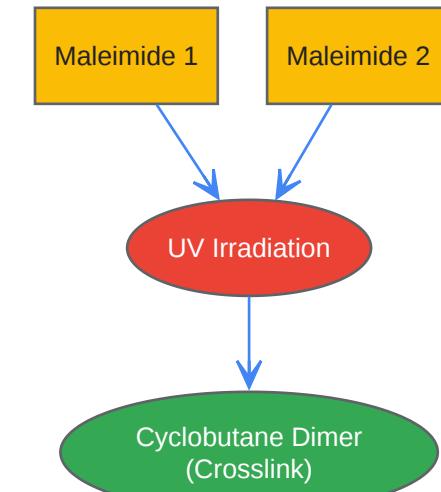
Dissolve in Acetone  
Filter

N-Aryl-2,3-Dimethylmaleimide

## Michael Addition of Thiol to 2,3-Dimethylmaleimide



## UV-Induced [2+2] Photocycloaddition

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## References

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